

Application Notes and Protocols for Preparing FTI-2153 TFA Stock Solution

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Compound of Interest

Compound Name: FTI-2153 TFA

Cat. No.: B8144809

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Introduction

FTI-2153 is a potent and highly selective inhibitor of farnesyltransferase (FTase), an enzyme implicated in cellular signaling pathways critical to cancer proliferation. The trifluoroacetate (TFA) salt of FTI-2153 is a common formulation for research purposes. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **FTI-2153 TFA** stock solutions.

Physicochemical Data and Solubility

Proper stock solution preparation begins with an understanding of the compound's physical and chemical properties. The following table summarizes key quantitative data for **FTI-2153 TFA**.

Property	Value	Reference(s)
Molecular Formula	C ₂₇ H ₃₁ F ₃ N ₄ O ₅ S	[1]
Molecular Weight	580.62 g/mol	[2][3][4]
Appearance	White to off-white solid	[3]
Purity	>98% (typically)	
Solubility in DMSO	90 mg/mL (155.01 mM)	
Storage (Powder)	-20°C for up to 3 years	
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	

Experimental Protocol: Preparation of a 10 mM FTI-2153 TFA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FTI-2153 TFA** in dimethyl sulfoxide (DMSO).

Materials and Equipment

- **FTI-2153 TFA** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator water bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

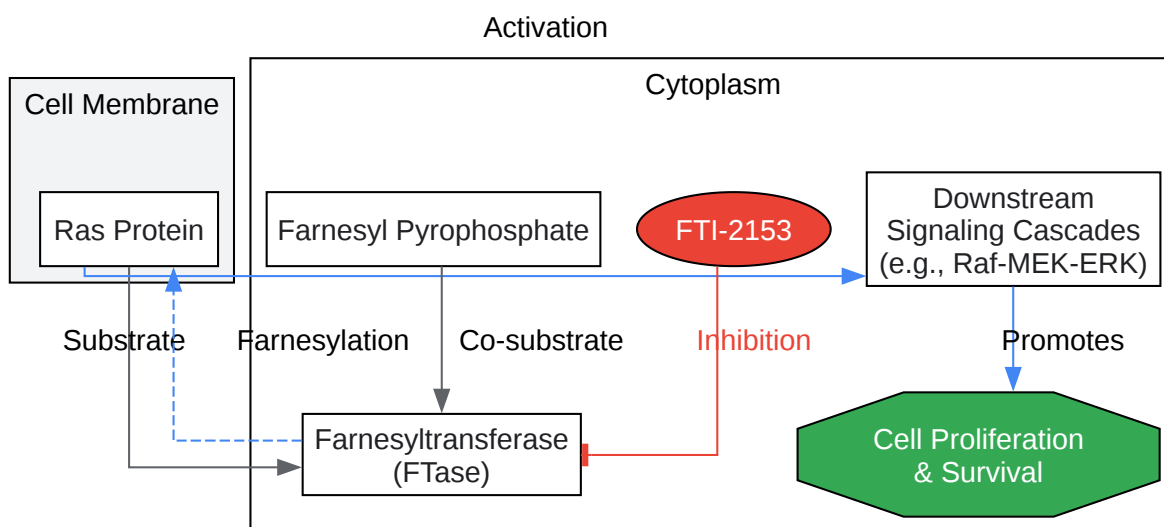
Procedure

- Pre-Weighing Preparations:
 - Bring the vial of **FTI-2153 TFA** powder to room temperature before opening to prevent condensation of atmospheric moisture.
 - Ensure the analytical balance is calibrated and level.
- Calculating the Required Mass:
 - To prepare a 10 mM stock solution, the required mass of **FTI-2153 TFA** can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 580.62 \text{ g/mol} / 1000 = 5.806 \text{ mg}$
- Weighing **FTI-2153 TFA**:
 - Place a sterile microcentrifuge tube on the analytical balance and tare the weight.
 - Carefully weigh the calculated mass (e.g., 5.81 mg) of **FTI-2153 TFA** powder directly into the tared tube.
- Dissolving in DMSO:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **FTI-2153 TFA** powder. For the example above, add 1 mL of DMSO.
 - Cap the tube securely.
- Ensuring Complete Dissolution:
 - Vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved.

- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Gentle warming in a 37°C water bath may also be employed, but be cautious of potential compound degradation with excessive heat.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name (**FTI-2153 TFA**), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Mandatory Visualizations

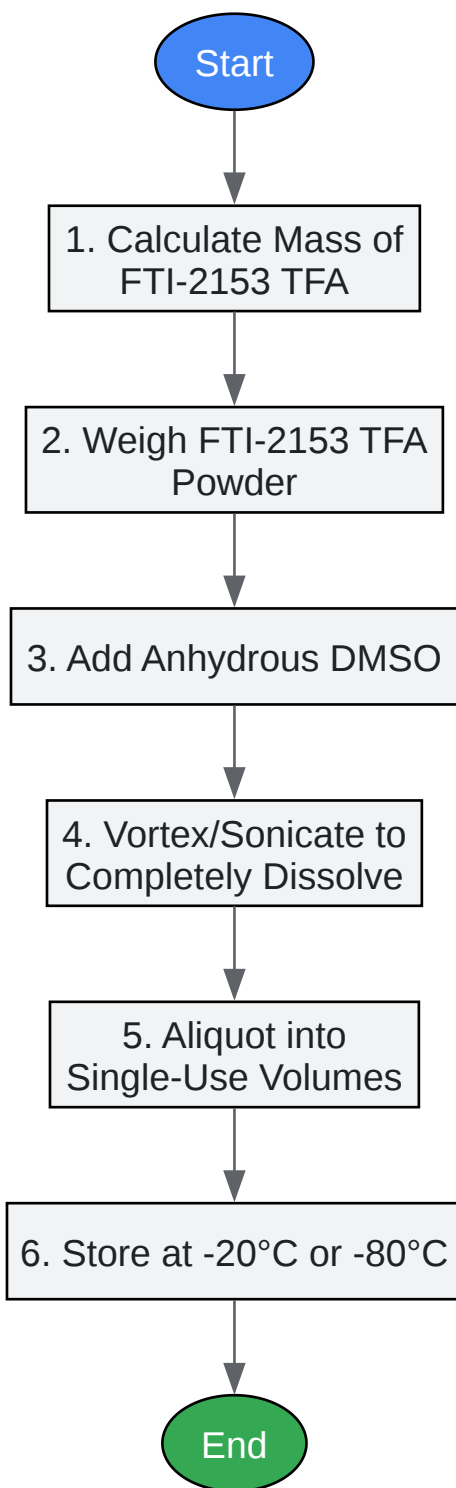
Signaling Pathway Inhibition by FTI-2153



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Caption: FTI-2153 inhibits farnesyltransferase (FTase), preventing the post-translational modification of Ras proteins and blocking downstream pro-proliferative signaling.

Experimental Workflow for Stock Solution Preparation



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Caption: A stepwise workflow for the accurate preparation of **FTI-2153 TFA** stock solutions.

Handling and Safety Precautions

- **Trifluoroacetate (TFA) Salts:** While FTI-2153 is a small molecule and not a peptide, the TFA salt form is common in synthesized compounds. For most in vitro applications, the presence of TFA at the final working concentration is negligible. However, for sensitive assays or in vivo studies, the potential effects of residual TFA should be considered.
- **DMSO Handling:** DMSO is an excellent solvent but can readily penetrate the skin, carrying dissolved substances with it. Always wear appropriate gloves and handle with care in a well-ventilated area. Use fresh, anhydrous DMSO, as it is hygroscopic and absorbed water can affect compound solubility and stability.
- **General Safety:** Standard laboratory safety practices should be followed, including the use of a lab coat, gloves, and safety glasses when handling chemical compounds.

By adhering to these detailed application notes and protocols, researchers can ensure the consistent and accurate preparation of **FTI-2153 TFA** stock solutions, leading to more reliable and reproducible results in their drug discovery and development efforts.

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